

In-depth Technical Analysis of Pantasept Disinfectant Formulations

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Compound of Interest

Compound Name: *Pantasept*
CAS No.: *126371-25-3*
Cat. No.: *B1178882*

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An examination of the available composition data for **Pantasept**, a commercial disinfectant, reveals a formulation strategy focused on broad-spectrum antimicrobial efficacy. This report provides a summary of its known components and discusses the likely function of each ingredient class based on publicly available safety data sheets and product descriptions.

Pantasept is a commercial disinfectant available in various formulations, including ready-to-use solutions, concentrates, and sprays.[1][2][3][4] Its primary application is the disinfection of surfaces and objects in medical, industrial, and household settings.[2][4][5] The product is marketed as having bactericidal, fungicidal, and virucidal properties.[1][2][5]

Composition Analysis

Analysis of product information indicates that **Pantasept** formulations are based on a combination of active ingredients and excipients designed to achieve effective disinfection. The specific composition can vary between the different product formats (e.g., ready-to-use solution vs. concentrate).

Table 1: Reported Components in **Pantasept** Formulations

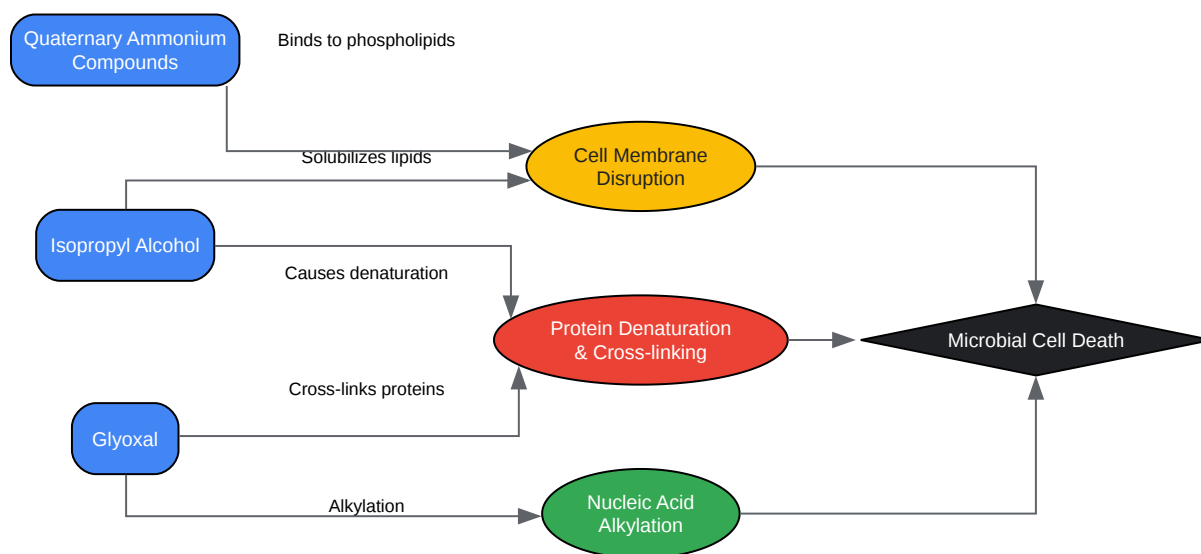
Component Class	Specific Ingredient	Reported Concentration (in a solution)	Likely Function
Alcohol	Isopropylalkohol	420 mg/g	Active disinfectant, solvent
Aldehyde	Glyoxal	0.4 mg/g	Active disinfectant, sterilant
Quaternary Ammonium Compound	Quat (unspecified)	0.5 mg/g	Active disinfectant, surfactant
Quaternary Ammonium Compound	Didecyldimethylammoniumchlorid	Not specified	Active disinfectant, biocide
Alkanolamine	2-Aminoethanol	Not specified	pH regulator, cleaning agent
Inorganic Salt	Kaliumcarbonat (Potassium Carbonate)	Not specified	Buffering agent

Source: Information compiled from various public sources.[\[1\]](#)[\[6\]](#)

It is important to note that detailed quantitative formulations are proprietary and not fully disclosed in public-facing documents. The concentrations listed are from a single source for a specific solution and may not be representative of all **Pantasept** products.[\[1\]](#)

Methodology for Quality Control and Analysis (Hypothetical)

While specific experimental protocols for **Pantasept** are not publicly available, standard analytical chemistry techniques would be employed for quality control and formulation analysis in a manufacturing setting. A generalized workflow for such an analysis is presented below.



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References

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